

# Application Notes: Monitoring Urban Growth in Teresina Using Remote Sensing

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## Compound of Interest

Compound Name: *Teresina*

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## Introduction

The urban agglomeration of **Teresina**, located in the semiarid northeast of Brazil, has experienced significant and accelerated urban development over the past four decades.<sup>[1][2]</sup> This rapid expansion necessitates effective monitoring to support sustainable urban planning and management. Remote sensing, utilizing satellite imagery, offers a powerful and cost-effective tool for tracking land use and land cover (LULC) changes associated with urban growth.<sup>[3]</sup> By analyzing historical and current satellite data, researchers and urban planners can quantify the rate of expansion, identify patterns of development, and assess the environmental impacts of urbanization.<sup>[4][5]</sup>

## Key Concepts and Applications

- **Spatiotemporal Analysis:** Remote sensing allows for the analysis of urban growth patterns across both space and time. By comparing satellite images from different years, it is possible to map the historical expansion of the urban footprint.<sup>[2]</sup>
- **Land Use/Land Cover (LULC) Classification:** Satellite imagery can be classified into different LULC categories, such as urban/built-up areas, vegetation, water bodies, and bare soil. This helps in understanding how other land covers are being converted to urban uses.<sup>[2][4]</sup>

- **Urban Fabric Analysis:** High-resolution imagery, such as that from Sentinel-2, enables a more detailed analysis of the urban fabric. This includes identifying different types of urban surfaces like ceramic roofs, other roof types, and impervious surfaces (e.g., roads, parking lots), providing insights into the density and characteristics of urban development.[2]
- **Environmental Impact Assessment:** The data derived from remote sensing can be used to assess the environmental consequences of urban growth, such as the loss of green spaces and the increase in land surface temperature, which contributes to the urban heat island effect.[3][4][6]
- **Sustainable Development Goals (SDG) Monitoring:** Remote sensing techniques are instrumental in monitoring progress towards Sustainable Development Goal 11, which aims to make cities and human settlements inclusive, safe, resilient, and sustainable. Specifically, it helps in tracking the ratio of land consumption rate to population growth rate.[7][8]

#### Available Satellite Data

- **Landsat Program:** The Landsat series of satellites provides a continuous historical archive of Earth imagery since the 1980s. Its moderate spatial resolution (30 meters) is well-suited for long-term monitoring of urban sprawl.[2][6]
- **Sentinel-2:** Part of the European Space Agency's Copernicus program, the Sentinel-2 satellites offer higher spatial resolution (10-20 meters) and have become a valuable resource for more detailed urban mapping since their launch in 2015.[2][6]
- **High-Resolution Imagery:** For very detailed analysis, such as identifying specific tree species within the urban environment, high-resolution commercial satellite imagery (e.g., Worldview-2) can be utilized.[9]

#### Analytical Platforms

- **Google Earth Engine (GEE):** A cloud-based platform that provides access to a vast catalog of satellite imagery and the computational power to process it. GEE is particularly useful for large-scale, long-term urban growth analysis.[1][2]
- **Geographic Information Systems (GIS) Software:** Software such as ArcGIS and SPRING are used for image processing, classification, and generating thematic maps of urban expansion.

[5][10][11]

## Experimental Protocols

### Protocol 1: Long-Term Urban Sprawl Analysis using Landsat Imagery

This protocol outlines the methodology for analyzing the historical urban expansion of **Teresina** from 1985 to 2018 using the Landsat dataset on the Google Earth Engine platform.[2]

- Data Acquisition:
  - Access Landsat 5 TM, Landsat 7 ETM+, and Landsat 8 OLI/TIRS satellite imagery through the Google Earth Engine data catalog for the **Teresina**-Timon conurbation area.
  - Select images with minimal cloud cover for the desired years (e.g., 1985, 2012, 2018).
- Image Pre-processing:
  - Apply standard pre-processing techniques, including atmospheric correction, to convert top-of-atmosphere reflectance to surface reflectance.
  - Create cloud, shadow, and water masks to exclude these areas from the analysis.
- Image Classification:
  - Employ a supervised classification algorithm, such as the Random Forest classifier.[2]
  - Create training samples by digitizing polygons for different LULC classes (e.g., urban area, vegetation, water, bare soil) based on visual interpretation of high-resolution imagery and ground truth data.
  - Train the Random Forest model using the training samples and a combination of spectral bands and indices (e.g., NDVI, NDBI).
  - Apply the trained classifier to the satellite images for each year to generate LULC maps.
- Post-Classification Analysis:

- Use a post-classification change detection method to compare the LULC maps from different years.[12]
- Quantify the area of each LULC class for each year to determine the extent of urban expansion.
- Calculate the annual rate of urban growth.
- Accuracy Assessment:
  - Generate a confusion matrix to evaluate the accuracy of the classification.
  - Calculate overall accuracy, producer's accuracy, user's accuracy, and the Kappa coefficient using an independent set of validation points.

#### Protocol 2: Urban Fabric Analysis using Sentinel-2 Imagery

This protocol details the methodology for mapping the intra-urban structures of **Teresina** in 2019 using Sentinel-2 data.[2]

- Data Acquisition:
  - Obtain Sentinel-2 MSI (MultiSpectral Instrument) imagery for the **Teresina** area for the year 2019 via the Google Earth Engine platform.
- Image Pre-processing:
  - Perform atmospheric correction and cloud masking as described in Protocol 1.
- Feature Extraction and Classification:
  - Utilize the higher spatial resolution of Sentinel-2 (10m and 20m bands) to define more specific urban LULC classes:
    - Residential - Ceramic roofs
    - Residential - Other roofs
    - Impervious surfaces (roads, pavement)

- Employ a Random Forest classifier, training it with detailed training samples for each of the specified urban fabric classes.
- Mapping and Quantification:
  - Generate a detailed urban fabric map for 2019.
  - Calculate the percentage of the urban area covered by each class (e.g., ceramic roofs, other roofs, impervious surfaces).

## Quantitative Data Summary

Table 1: Urban Area Expansion in **Teresina** (1985-2018)

Year	Urban Area (km <sup>2</sup> )
1985	70.34
2018	159.02

Source:[2]

Table 2: Annual Urban Growth Rate in **Teresina** (1985-2018)

Metric	Value
Average Annual Growth Rate	3.05%

Source:[2]

Table 3: Land Use/Land Cover in **Teresina's** Urban Area (2019)

Land Use/Land Cover Class	Percentage of Urban Area
Residential - Ceramic Roofs	28.02%
Residential - Other Roofs	11.97%
Impervious Surface	5.67%

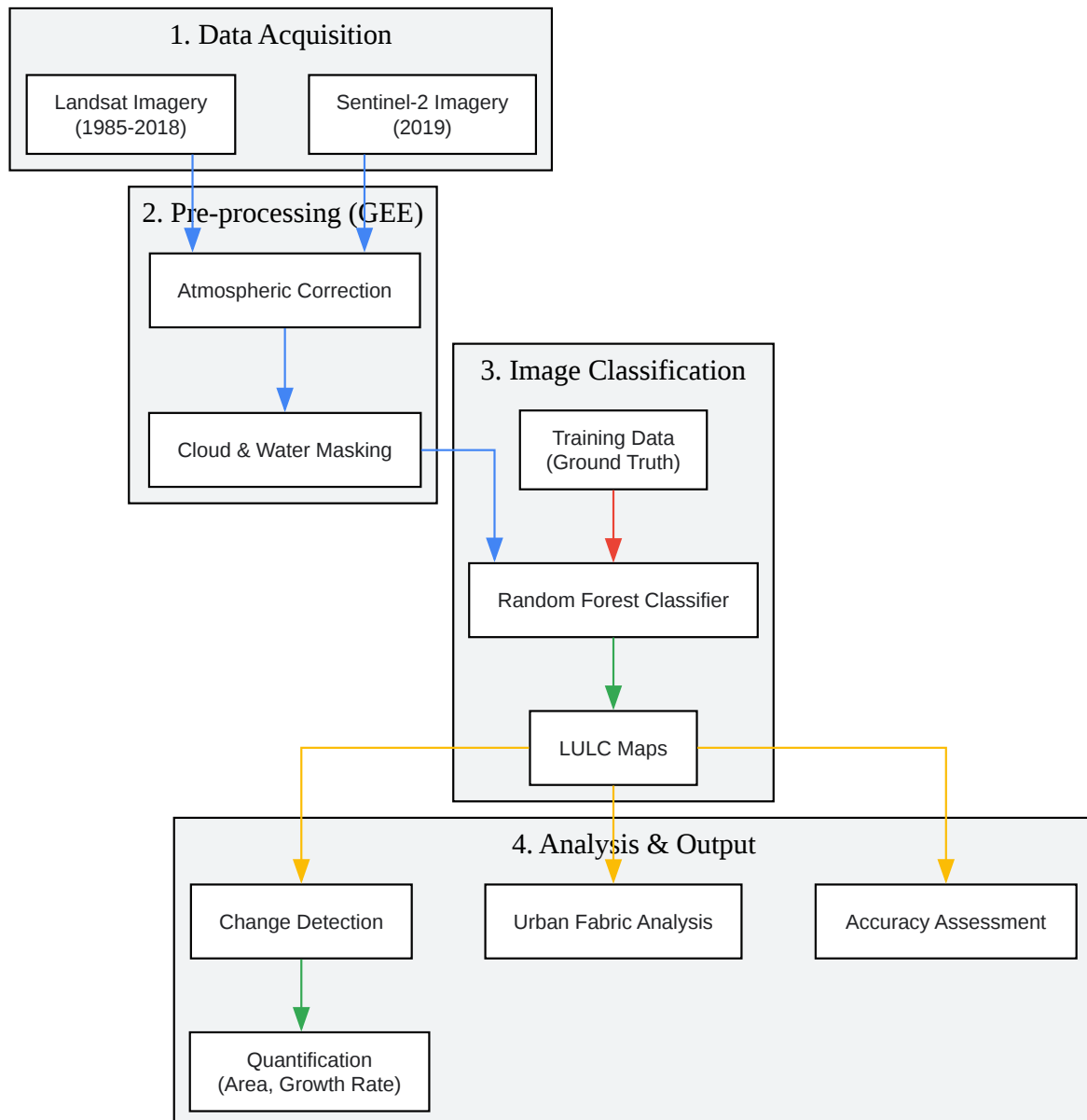
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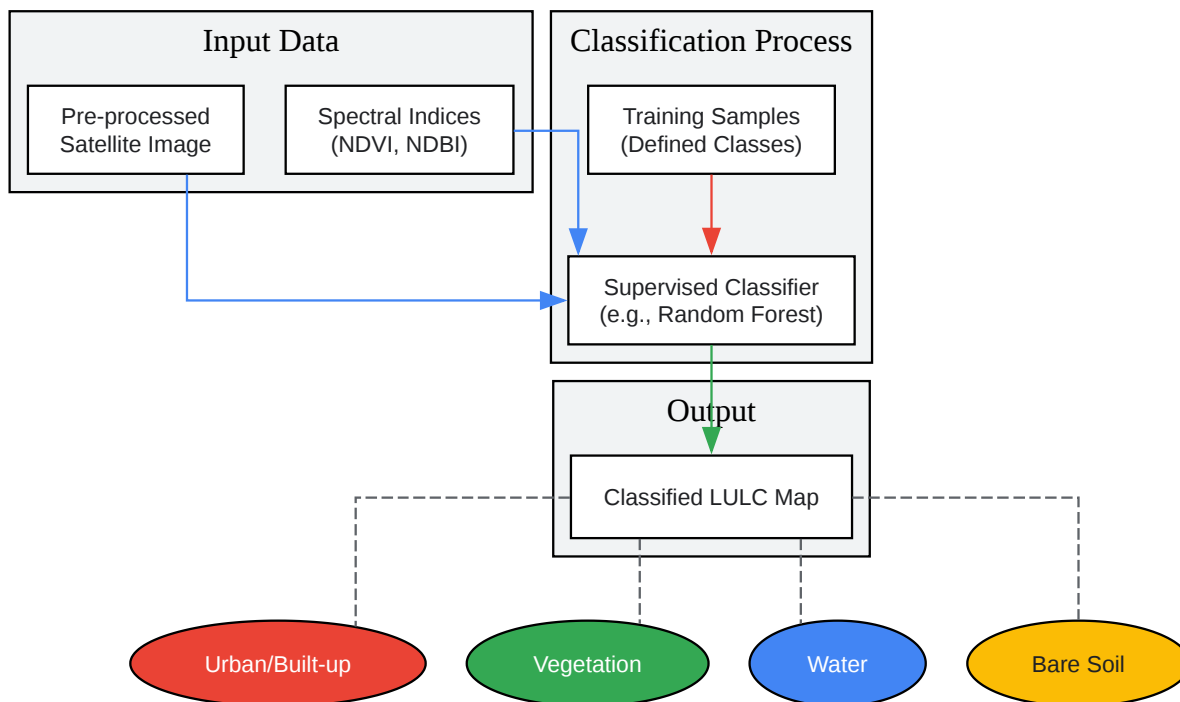
Table 4: Land Consumption Per Capita (LCpC) in **Teresina**

Year	LCpC (m <sup>2</sup> /inhabitant)
2000	190.83
2006	181.00
2007	184.67
2019	242.11

Source:[6]

## Visualizations





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